

2,4-Dichloroaniline: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: 2,4-Dichloroaniline

Cat. No.: B164938

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This in-depth technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **2,4-dichloroaniline**. The information is presented to support research, development, and safety protocols involving this compound. All quantitative data has been summarized in structured tables for ease of reference and comparison.

Chemical Identity and Structure

2,4-Dichloroaniline is an organic compound, specifically a dichloro-substituted aniline.^[1] It is one of six isomers of dichloroaniline.^[1] The structural information and key identifiers are summarized below.

Identifier	Value
IUPAC Name	2,4-dichloroaniline ^[2]
CAS Number	554-00-7 ^[2]
Molecular Formula	C ₆ H ₅ Cl ₂ N ^{[1][2][3]}
Canonical SMILES	<chem>C1=CC(=C(C=C1Cl)N)Cl</chem>
InChI	InChI=1S/C6H5Cl2N/c7-4-1-2-6(9)5(8)3-4/h1-3H,9H2 ^{[2][3]}
InChIKey	KQCMTOWTPBNWDB-UHFFFAOYSA-N ^{[2][3]}

Physicochemical Properties

2,4-Dichloroaniline presents as beige or pale grey to reddish-brown crystals with a characteristic odor.^{[2][4]} The key physicochemical properties are detailed in the following table.

Property	Value
Molecular Weight	162.02 g/mol ^{[3][5][6]}
Melting Point	59-62 °C (138-144 °F; 332-335 K) ^{[1][7][8]}
Boiling Point	245 °C (473 °F; 518 K) at 760 mmHg ^{[1][4][5][7]}
Density	1.567 g/cm ³ at 20 °C ^{[1][4][5]}
Solubility	Slightly soluble in water; soluble in alcohol and ether. ^{[2][4][5]}
Vapor Density	5.6 (air = 1) ^[2]
Flash Point	115 °C (239 °F; 388 K) ^{[1][2]}
pKa (conjugate acid)	2.00 ^[2]
LogP (Octanol-Water Partition Coefficient)	2.91 ^{[1][2]}

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,4-dichloroaniline**. Various techniques are employed to confirm its structure and purity.

Spectrum Type	Availability
¹ H NMR	Available ^[9]
¹³ C NMR	Available ^{[2][10]}
Infrared (IR) Spectroscopy	Available (FTIR, ATR-IR, Near IR, Vapor Phase IR) ^[2]
Mass Spectrometry (MS)	Available (Electron Ionization) ^[3]

While the availability of this data is confirmed, this guide does not reproduce the full spectra. Researchers should refer to spectral databases for detailed information.

Safety and Handling

2,4-Dichloroaniline is a hazardous substance and requires careful handling. It is toxic if swallowed, in contact with skin, or if inhaled, and may cause damage to organs through prolonged or repeated exposure.^{[6][8]} It is also very toxic to aquatic life with long-lasting effects.^[6]

GHS Hazard Pictograms:

- GHS06: Toxic^[1]
- GHS08: Health hazard^[1]
- GHS09: Environmental hazard^[1]

Key Hazard Statements:

- H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled^[6]
- H373: May cause damage to organs through prolonged or repeated exposure^[6]
- H410: Very toxic to aquatic life with long lasting effects^[6]

Precautionary Measures:

- Handling: Use in a well-ventilated area, preferably under a fume hood. Avoid contact with skin, eyes, and clothing.^[6] Do not breathe dust.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.^{[6][11]} In case of insufficient ventilation, wear suitable respiratory equipment.^[6]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.^[6] Keep away from acids, acid chlorides, acid anhydrides, and oxidizing agents.^[4]

- Disposal: Dispose of contents/container to a hazardous or special waste collection point in accordance with local, regional, national, and/or international regulations.[\[6\]](#)

Experimental Protocols

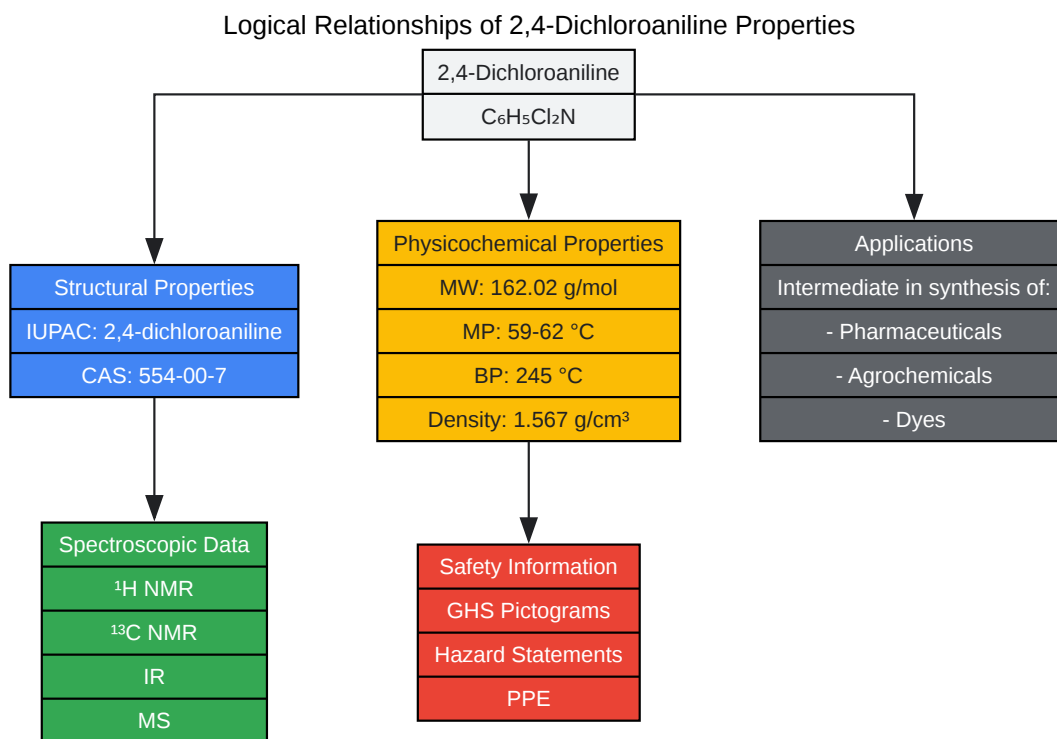
Detailed experimental protocols for the synthesis and analysis of **2,4-dichloroaniline** are extensive and beyond the scope of this guide. However, common analytical methodologies include:

- Gas Chromatography-Mass Spectrometry (GC-MS): A standard method for the determination of **2,4-dichloroaniline** in various samples.[\[4\]](#)
- Capillary Electrophoresis: Used with electrochemical and fluorescence detection for its analysis in water samples.[\[4\]](#)
- Ultrasound-assisted ionic liquid dispersive liquid-phase micro-extraction: A sample preparation technique for the determination of **2,4-dichloroaniline**.[\[4\]](#)

A common preparative method involves the chlorination and subsequent hydrolysis of acetanilide.[\[4\]](#)

Logical Relationships of Key Properties

The following diagram illustrates the interconnectedness of the fundamental properties of **2,4-dichloroaniline**.



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